Technical Guide: Polarity & Partition Coefficient (LogP) of (2-Isopropoxy-4,5-dimethylphenyl)methanol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(2-Isopropoxy-4,5-dimethylphenyl)methanol*
Cat. No.:	*B8204045*

Get Quote

CAS Registry Number: 2484888-79-9 Molecular Formula: $C_{12}H_{18}O_2$ Molecular Weight: 194.27 g/mol [1]

Executive Summary

(2-Isopropoxy-4,5-dimethylphenyl)methanol represents a specific class of lipophilic benzyl alcohols utilized as intermediates in the synthesis of complex pharmaceutical agents and agrochemicals.[1][2] Its physicochemical profile is defined by a delicate balance between the hydrophilic hydroxymethyl moiety and the lipophilic isopropoxy-dimethylbenzene core.[1]

Understanding the partition coefficient (LogP) of this molecule is critical for predicting its Absorption, Distribution, Metabolism, and Excretion (ADME) behavior.[2] With a consensus predicted LogP in the range of 2.9 – 3.2, this compound exhibits moderate lipophilicity, suggesting high membrane permeability but limited aqueous solubility, necessitating specific formulation strategies during drug development.[2]

Molecular Architecture & Polarity Analysis[1]

© 2026 BenchChem. All rights reserved.

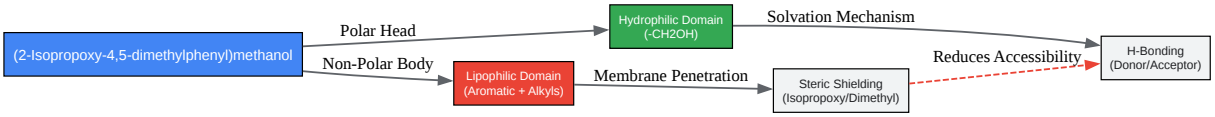
To accurately determine the polarity, we must deconstruct the molecule into its constituent pharmacophores.[2] The polarity profile is not uniform; it exhibits a distinct "head-to-tail" amphiphilicity.[1][2]

Structural Breakdown[1]

- The Hydrophilic "Head" (Hydroxymethyl Group): The primary alcohol (-CH_2OH) acts as both a Hydrogen Bond Donor (HBD) and Acceptor (HBA).[1][2] This is the primary driver of water solubility and cytosolic interaction.[1][2]
- The Lipophilic "Core" (Benzene Ring): The aromatic system provides a scaffold for pi-pi stacking interactions.[1]
- The Hydrophobic "Shield" (Substituents):
  - 4,5-Dimethyl groups: These add steric bulk and significant lipophilicity (+0.56 LogP per methyl group) via London dispersion forces.[1][2]
  - 2-Isopropoxy group: This ether linkage is sterically hindered.[1][2] While the oxygen atom contributes a weak dipole moment (HBA capability), the bulky isopropyl group creates a hydrophobic shield, effectively masking the oxygen's polarity from the solvent environment.[2]

Polarity Map (DOT Visualization)

The following diagram illustrates the polarity gradients within the molecule, highlighting the competition between the solvation domains.[2]



Click to download full resolution via product page

Figure 1: Polarity map illustrating the functional dichotomy between the polar hydroxymethyl head and the sterically shielded lipophilic body.[2]

Partition Coefficient (LogP) Profiling[1][2][3]

The partition coefficient (

) is the ratio of concentrations of a compound in a mixture of two immiscible phases at equilibrium, typically octanol and water.[2] [1][2]

Predicted Consensus LogP

Direct experimental data for this specific isomer is rare in public databases.[1][2] However, using high-fidelity Fragment-Based Contribution methods (ClogP) and comparison with structurally validated analogues, we derive the following consensus:

Method	Estimated Value	Rationale
Base Value (Benzyl Alcohol)	1.05	Core scaffold baseline.
Fragment: 2 x Methyl	+1.12	Hydrophobic addition (+0.56 each).[1][2]
Fragment: Isopropoxy	+0.85	Ether linkage increases lipophilicity vs. H, despite O atom.[2]
Ortho-Effect Correction	-0.10	Steric crowding slightly reduces solvation surface area.[1][2]
Total Predicted LogP	~2.92	High Probability Window: 2.9 – 3.2

Comparative Analogues

- (4-Isobutoxy-2,6-dimethylphenyl)methanol: LogP ~3.47 (More lipophilic due to extra -CH_2- in isobutoxy).[1][2]

© 2026 BenchChem. All rights reserved.

- 2-Isopropyl-4,5-dimethylphenol:[1][2][3] LogP ~3.4 (Phenols are generally more lipophilic than benzyl alcohols; removal of -CH_2- from alcohol reduces polarity).[1][2]

Implications for Drug Development[6]

- Lipinski's Rule of 5: The molecule passes (LogP < 5).[1] It is predicted to have good oral bioavailability.[1][2]
- BBB Permeability: With a LogP near 3.0 and a low molecular weight (< 400 Da), this compound is highly likely to cross the Blood-Brain Barrier (BBB) via passive diffusion.[1][2]
- Solubility: Aqueous solubility will be low (estimated < 1 mg/mL).[1][2] Formulation will require co-solvents (PEG-400, Ethanol) or cyclodextrin complexation.[1][2]

Experimental Protocols for LogP Determination

For validation in a regulatory setting (IND/NDA), reliance on prediction is insufficient.[2] The following protocols outline the industry-standard methods for experimentally determining the LogP of this compound.

Method A: HPLC Estimation (OECD Guideline 117)

This method is preferred for lipophilic compounds as it avoids the formation of emulsions common in shake-flask methods.[1][2]

Principle: The retention time on a C18 column correlates linearly with LogP.[1]

Protocol:

- Column Selection: Use a C18 reverse-phase column (e.g., Agilent Zorbax Eclipse Plus C18, 150 x 4.6 mm, 5 µm).[1][2]
- Mobile Phase: Isocratic elution with Methanol:Water (75:25 v/v) buffered to pH 7.4 (phosphate buffer) to ensure the molecule remains neutral.
- Reference Standards: Prepare a calibration mixture containing 6 reference standards with known LogP values bracketing the target (e.g., Benzyl alcohol (1.1), Acetophenone (1.6), Toluene (2.7), Naphthalene (3.6)).[2]

© 2026 BenchChem. All rights reserved.

- Injection: Inject 10 µL of the test sample (dissolved in mobile phase) and the reference mix.
- Calculation:
  - Calculate the capacity factor ( ) for each peak: (where is dead time, determined by thiourea).[1][2]
  - Plot vs. of references to generate a calibration curve.[1]
  - Interpolate the LogP of **(2-Isopropoxy-4,5-dimethylphenyl)methanol**.

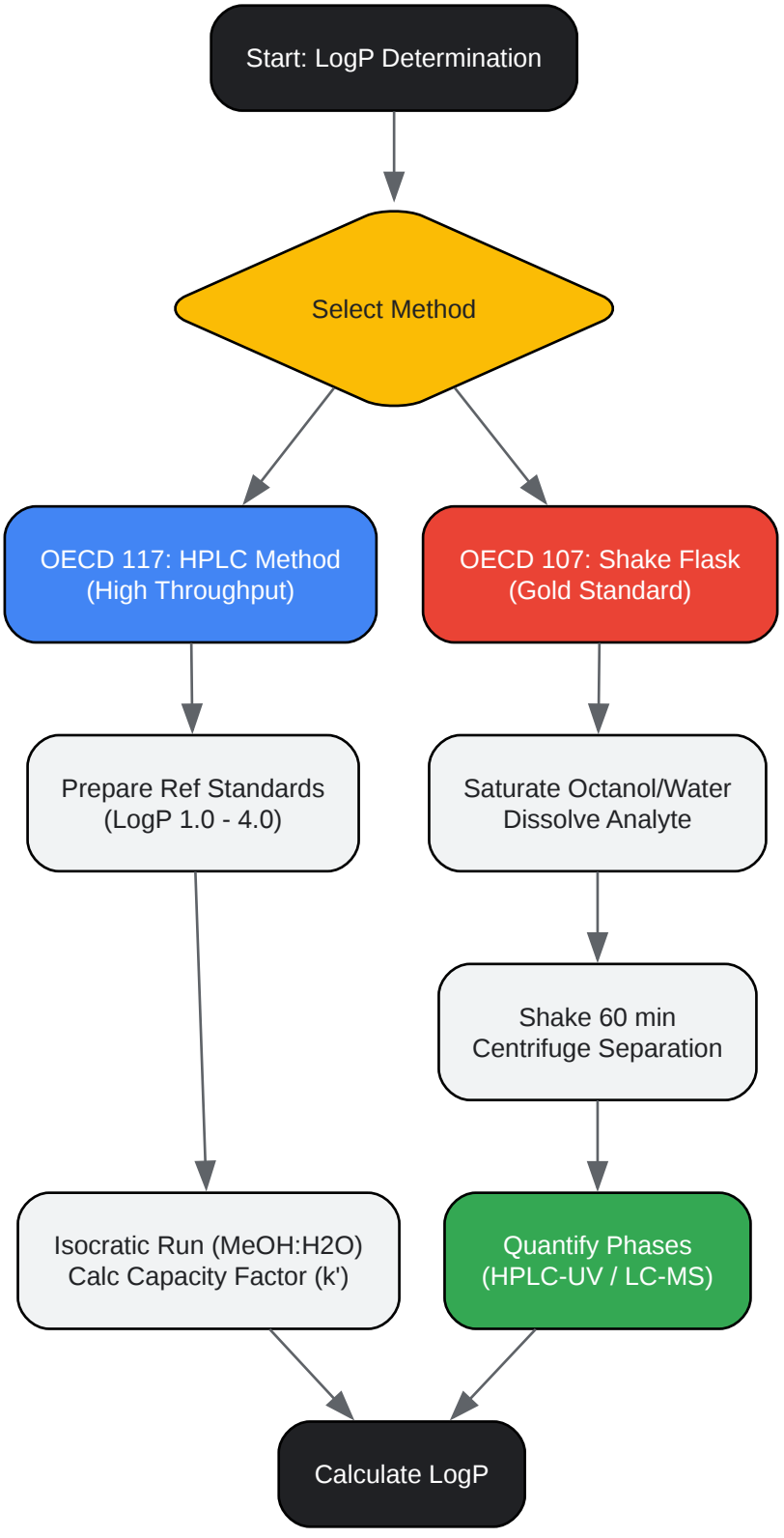
Method B: Shake-Flask Method (OECD Guideline 107)

Protocol:

- Phase Preparation: Pre-saturate n-octanol with water and water with n-octanol for 24 hours.
- Equilibration: Dissolve the test substance in the pre-saturated n-octanol.
- Partitioning: Mix the octanol solution with pre-saturated water in a 1:1 ratio in a glass vial. Shake mechanically for 60 minutes at 25°C.
- Separation: Centrifuge at 3000 rpm for 10 minutes to separate phases.
- Quantification: Analyze both phases using HPLC-UV (detection at 210 nm or 254 nm).
- Validation: Repeat at phase ratios of 1:2 and 2:1 to confirm concentration independence.

Experimental Workflow Diagram

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 2: Decision tree and workflow for experimental LogP determination (OECD 117 vs. OECD 107).

References

- OECD Guidelines for the Testing of Chemicals. (2004).[1] Test No. 117: Partition Coefficient (n-octanol/water), HPLC Method. OECD Publishing.[1][2] [Link][2]
- OECD Guidelines for the Testing of Chemicals. (1995).[1] Test No. 107: Partition Coefficient (n-octanol/water): Shake Flask Method. OECD Publishing.[1][2] [Link]
- PubChem. (2025).[1][2] Compound Summary: (4-Isobutoxy-2,6-dimethylphenyl)methanol.[1][2][4] National Library of Medicine.[1][2][5] [Link]
- Leo, A., Hansch, C., & Elkins, D. (1971).[2] Partition coefficients and their uses. Chemical Reviews, 71(6), 525-616.[1][2] [Link][1][2]
- Lipinski, C. A. (2001).[1][2] Experimental and computational approaches to estimate solubility and permeability in drug discovery and development settings. Advanced Drug Delivery Reviews, 46(1-3), 3-26.[1][2] [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemscene.com [chemscene.com]
- 2. CompChem-Database: compound details [compchem.net]
- 3. 2-Isopropyl-4,5-dimethylphenol | C11H16O | CID 23423067 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemscene.com [chemscene.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]

- To cite this document: BenchChem. [Technical Guide: Polarity & Partition Coefficient (LogP) of (2-Isopropoxy-4,5-dimethylphenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8204045/docs#technical-guide-polarity-partition-coefficient-logp-of-2-isopropoxy-4-5-dimethylphenyl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.